

IUPAC Nomenclature of 2-Bromo-2-cyano-N,N-dimethylacetamide

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Compound of Interest

Compound Name: 2-Bromo-2-cyano-N,N-dimethylacetamide

Cat. No.: B098253

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The recognized International Union of Pure and Applied Chemistry (IUPAC) name for the chemical compound is **2-bromo-2-cyano-N,N-dimethylacetamide**.^[1] This nomenclature is systematically derived from the structure of the molecule.

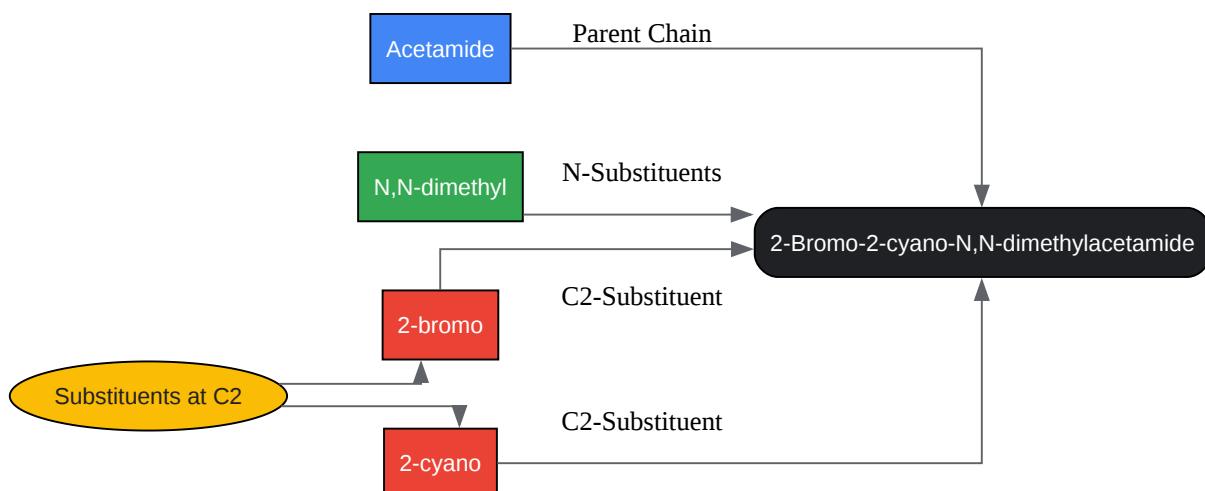
The compound is classified as a substituted acetamide.^[1] The core structure is an acetamide, which features a carbonyl group bonded to a nitrogen atom and a methyl group. In this specific molecule, the nitrogen atom is further substituted with two methyl groups, leading to the "N,N-dimethyl" designation. The "acetamide" portion of the name indicates a two-carbon chain with the carbonyl group at position 1.

At the second carbon position (the α -carbon relative to the carbonyl group), there are two substituents: a bromine atom and a cyano group.^[1] These are alphabetically listed in the IUPAC name, hence "2-bromo-2-cyano".

Component	Description
acetamide	The parent functional group with a two-carbon chain.
N,N-dimethyl	Two methyl groups attached to the nitrogen atom.
2-bromo	A bromine atom is attached to the second carbon.
2-cyano	A cyano (-C≡N) group is attached to the second carbon.

The structure and nomenclature are consistently referenced across chemical databases and suppliers.[2][3][4]

Below is a logical representation of the naming convention.



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Caption: Logical breakdown of the IUPAC name for **2-Bromo-2-cyano-N,N-dimethylacetamide**.

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References

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